

Safety and handling of 1-(4-Methylphenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Methylphenyl)ethanol

Cat. No.: B1581246

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An In-depth Technical Guide to the Safe Handling of 1-(4-Methylphenyl)ethanol

This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **1-(4-Methylphenyl)ethanol** (CAS No. 536-50-5), tailored for researchers, scientists, and professionals in drug development and chemical synthesis. The narrative is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a culture of safety and validated practice within the laboratory environment.

Section 1: Chemical and Physical Identity

1-(4-Methylphenyl)ethanol, also known as methyl-p-tolyl carbinol, is an aromatic secondary alcohol.^{[1][2][3]} Its utility as a synthetic intermediate in pharmaceuticals and as a fragrance component makes understanding its physical properties crucial for safe handling and experimental design.^{[1][4][5]}

Table 1: Physicochemical Properties of **1-(4-Methylphenyl)ethanol** | Property | Value |
Source(s) | | :--- | :--- | :--- | | Molecular Formula | C₉H₁₂O |^{[6][7]} | | Molecular Weight | 136.19
g/mol |^[4] | | Appearance | Colorless liquid |^{[4][6][7]} | | Odor | Alcohol-like, reminiscent of
menthol |^{[6][7][8]} | | Boiling Point | 218-220 °C (424-428 °F) |^{[6][8]} | | Flash Point | 102 °C
(215.6 °F) |^{[6][8]} | | Specific Gravity | 0.980 - 0.987 g/mL at 20 °C |^{[6][8]} | | Solubility | Slightly
soluble/miscible in water.^{[2][3][9][10]} Soluble in organic solvents and oils.^[3] | | Vapor Pressure |
14 mmHg @ 134 °C |^[6] | | Vapor Density | 4.70 (Air = 1) |^[6] |

Section 2: Hazard Identification and Risk Assessment

Under the OSHA Hazard Communication Standard (29 CFR 1910.1200), **1-(4-Methylphenyl)ethanol** is not considered a hazardous chemical.^[6] However, the absence of a formal hazard classification does not imply zero risk. A thorough risk assessment is foundational to safe laboratory practice. The primary risks are associated with direct contact, inhalation of vapors at elevated temperatures, and ingestion.

Table 2: GHS Hazard Classification Summary

Hazard Class	Classification	Notes
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified	Limited data available. One source indicates moderate toxicity by ingestion and intramuscular routes. ^[1] LD50 (oral, mouse) is 2800 mg/kg. ^[11]
Skin Corrosion/Irritation	Not Classified	Prolonged or repeated contact may cause mild irritation.
Serious Eye Damage/Irritation	Not Classified	Direct contact may cause irritation.

| Flammability | Combustible Liquid | With a high flash point of 102 °C, it is not considered a flammable liquid but will burn if heated.^[6] |

The key to mitigating these low-level hazards is preventing direct exposure through a well-defined control strategy.

Section 3: The Hierarchy of Controls for Safe Handling

The most effective safety strategy involves implementing controls in a hierarchical order. This principle ensures that reliance on human behavior is minimized and safer systems are

engineered from the outset.

Hierarchy of Controls for 1-(4-Methylphenyl)ethanol

Elimination (Most Effective)

Not feasible as it is the target molecule.

Substitution

Not applicable for direct use.

Engineering Controls

Use in a chemical fume hood or provide adequate local exhaust ventilation.

Administrative Controls

Implement SOPs, provide training, ensure proper labeling.

Personal Protective Equipment (Least Effective)

Wear appropriate gloves, eye protection, and lab coat.

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Caption: The Hierarchy of Controls applied to **1-(4-Methylphenyl)ethanol**.

Engineering Controls: The First Line of Defense

The primary engineering control is to ensure adequate ventilation to minimize the concentration of any vapors.[6][7]

- Chemical Fume Hood: All procedures involving heating **1-(4-Methylphenyl)ethanol** or creating aerosols should be performed within a certified chemical fume hood.

- Local Exhaust Ventilation (LEV): For routine manipulations at ambient temperature, a well-ventilated laboratory is sufficient.[6] If a fume hood is not available, use of a snorkel or other LEV device is recommended.

Administrative Controls: Standardizing Safe Practices

These controls are procedural and informational measures to ensure safe handling.

- Standard Operating Procedures (SOPs): Develop and implement detailed SOPs for all experiments involving this compound. The SOP should cover quantity limits, step-by-step handling instructions, and emergency procedures.
- Training: All personnel must be trained on the specific hazards and handling procedures for this chemical before work commences.
- Chemical Hygiene Plan (CHP): Handling of this chemical must fall under the institution's comprehensive CHP.
- Labeling: Ensure all primary and secondary containers are clearly labeled with the full chemical name and any relevant hazard warnings.

Personal Protective Equipment (PPE): The Final Barrier

PPE is essential to protect against direct contact during routine handling and in the event of a spill.[6][12]

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.[6]	Conforms to OSHA 29 CFR 1910.133 or European Standard EN166.[6] Protects against accidental splashes.
Skin Protection	Nitrile or neoprene gloves. A standard laboratory coat.	Prevents incidental skin contact.[6] Contaminated clothing should be removed and washed before reuse.[12] [13]

| Respiratory Protection | Not required under normal use with adequate ventilation.[6][7] | If vapors or mists are generated and engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. |

Section 4: Storage and Incompatibility

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous reactions.

- Storage Conditions: Store in a dry, cool, and well-ventilated place.[1][6] Keep containers tightly closed to prevent contamination and potential release.[1][6][7] Recommended storage temperatures can range from ambient to refrigerated (0-8 °C).[4][5]
- Chemical Incompatibility: This compound is stable under normal conditions.[6] However, it should be stored away from strong oxidizing agents, which can lead to vigorous and potentially hazardous reactions.[6][9][10]

Section 5: Emergency Procedures

A clear, rehearsed emergency plan is crucial.

First Aid Measures

In all cases of exposure, if symptoms persist or develop, seek medical attention.[6][7] The following are immediate first aid steps.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[6][7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[6][7][14] Remove contaminated clothing.[13]
- Inhalation: Remove the individual to fresh air.[6][7] If breathing is difficult or symptoms occur, get medical attention.[6][7][14]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[6][7] Do not induce vomiting.[13]

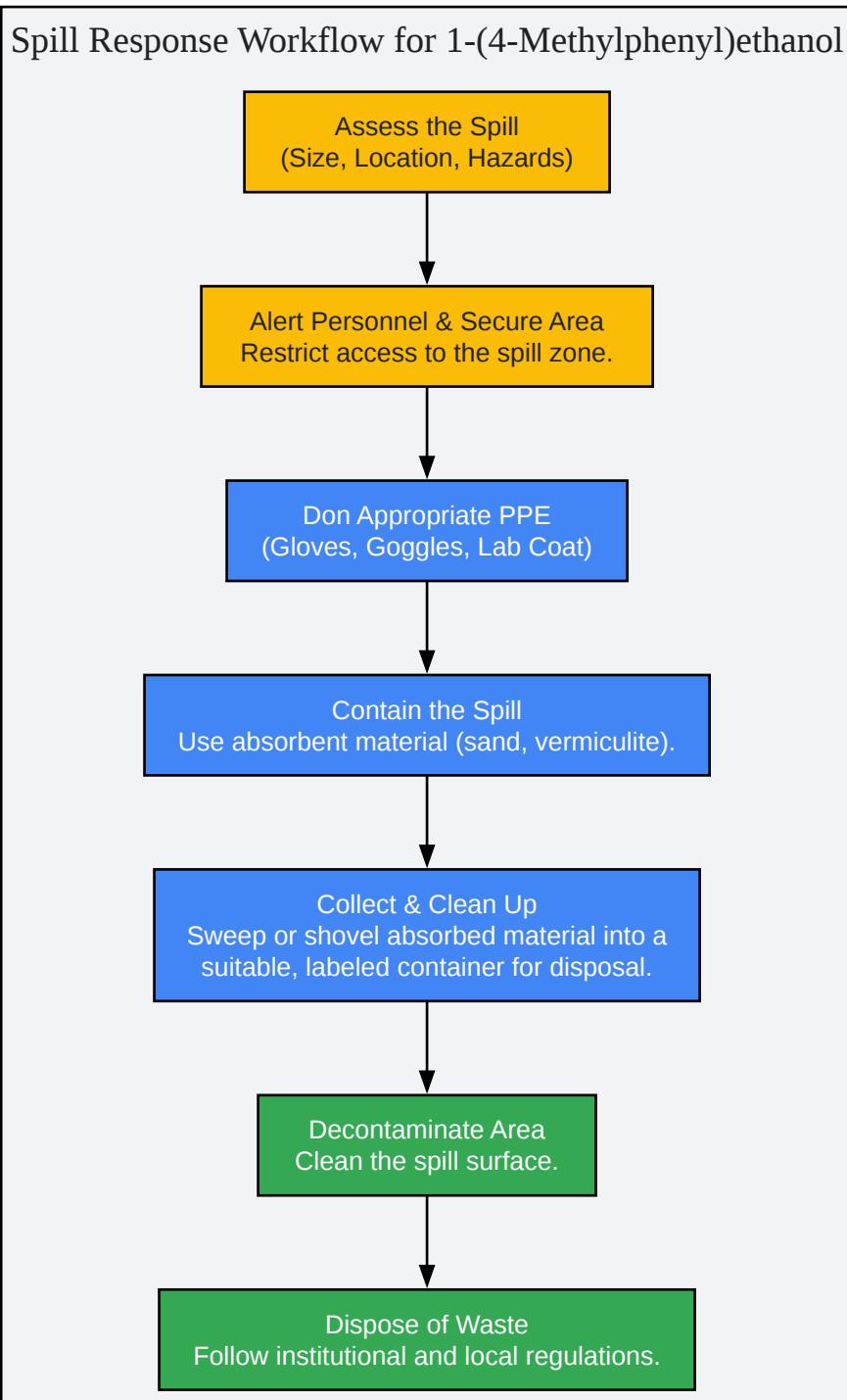
Firefighting Measures

While not highly flammable, this compound is combustible.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[6][7][15]
- Specific Hazards: Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[6] Keep the product and empty containers away from heat and sources of ignition.[6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release Measures (Spills)

A systematic approach is required to safely manage a spill.



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Caption: Step-by-step workflow for managing an accidental spill.

Key Procedural Steps:

- Personal Precautions: Ensure adequate ventilation and wear the required personal protective equipment as outlined in Section 3.3.[6][7]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[6][7]
- Containment and Clean-Up: Absorb the spill with an inert material such as sand, earth, or vermiculite.[12] Sweep or shovel the material into a suitable, clearly labeled container for disposal.[6][7]

Section 6: Toxicological Profile

The toxicological data for **1-(4-Methylphenyl)ethanol** is limited. No acute toxicity information is available in many standard safety data sheets.[7]

- Acute Toxicity: One source reports an oral LD50 in mice as 2800 mg/kg and an intramuscular LD50 in rats as 1 g/kg.[11] These values suggest low to moderate acute toxicity.
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: There is no evidence to suggest this compound is a carcinogen, mutagen, or reproductive toxin.
- Symptoms and Effects: No specific symptoms or effects are reasonably foreseeable from exposure.[6][7] Treatment should be symptomatic.[6][7]

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